

# Physical properties of 1-(Chloromethyl)naphthalene (melting point, boiling point)

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## Compound of Interest

Compound Name: 1-(Chloromethyl)naphthalene

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## Physical Properties of 1-(Chloromethyl)naphthalene: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **1-(Chloromethyl)naphthalene**, a crucial intermediate in various organic synthesis applications, including the production of pharmaceuticals and dyes. The following sections detail its melting and boiling points, supported by standardized experimental protocols for their determination, and a logical workflow for its synthesis and characterization.

### Core Physical Properties

The physical state of **1-(Chloromethyl)naphthalene** under standard conditions is a pale yellow solid with a pungent odor. Its key physical properties are summarized in the table below, compiled from various chemical suppliers and databases.

Physical Property	Value
Melting Point	27-32 °C
Boiling Point	291-292 °C (at 760 mmHg)
	167-169 °C (at 25 mmHg)[1][2]
	164-165 °C (at 2.67 kPa)[3]
Molecular Weight	176.64 g/mol [4][5]
Density	1.17-1.18 g/mL at 25 °C[1][6][7]

## Experimental Protocols for Physical Property Determination

While specific experimental determinations for **1-(Chloromethyl)naphthalene** are not extensively published, the following are detailed, standard methodologies appropriate for determining the melting and boiling points of such organic compounds.

### Melting Point Determination: Capillary Method

The melting point of a solid organic compound can be accurately determined using a capillary tube method with a melting point apparatus (such as a Mel-Temp or Thiele tube). This method relies on the principle that pure crystalline solids exhibit a sharp melting point range (typically 0.5-1.0°C), whereas impurities will depress and broaden the melting range.

Procedure:

- **Sample Preparation:** A small amount of finely powdered, dry **1-(Chloromethyl)naphthalene** is packed into a capillary tube, sealed at one end, to a height of 1-2 mm.[4][6]
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.[6] This assembly is then placed in a heating bath (e.g., mineral oil in a Thiele tube) or a calibrated melting point apparatus.
- **Heating and Observation:** The apparatus is heated slowly, at a rate of approximately 2°C per minute, as the temperature approaches the expected melting point.

- Data Recording: Two temperatures are recorded:
  - T1: The temperature at which the first drop of liquid appears.
  - T2: The temperature at which the entire sample has completely melted. The melting point is reported as the range between T1 and T2. For a pure compound, this range should be narrow.

## Boiling Point Determination: Thiele Tube Method

For determining the boiling point of a liquid, or a solid that can be melted without decomposition like **1-(Chloromethyl)naphthalene**, the Thiele tube method offers a reliable approach using a small sample size.<sup>[8]</sup>

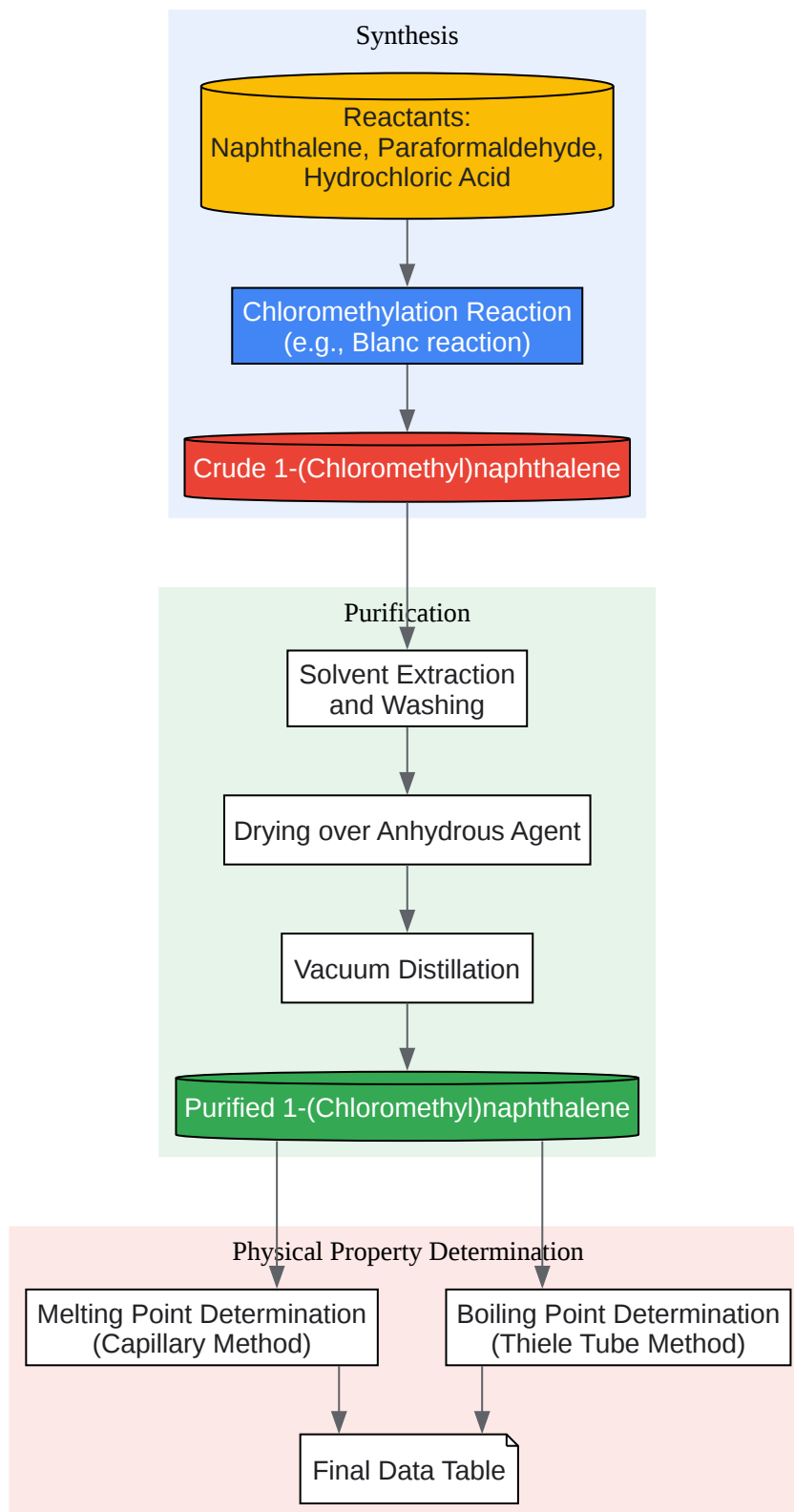
Procedure:

- Sample Preparation: A small amount of **1-(Chloromethyl)naphthalene** is placed in a small test tube (fusion tube). A capillary tube, sealed at one end, is inverted and placed within the fusion tube.
- Apparatus Setup: The fusion tube assembly is attached to a thermometer and placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).<sup>[2]</sup>
- Heating and Observation: The Thiele tube is gently heated, causing the air trapped in the capillary tube to expand and exit as bubbles. Heating is continued until a steady stream of bubbles emerges from the capillary tube.<sup>[2]</sup>
- Data Recording: The heat source is removed, and the apparatus is allowed to cool. The temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point. This is the temperature at which the vapor pressure of the substance equals the atmospheric pressure.

## Synthesis, Purification, and Characterization Workflow

The following diagram illustrates a logical workflow for the synthesis, purification, and subsequent determination of the physical properties of **1-(Chloromethyl)naphthalene**. This

process is crucial for ensuring the purity of the compound, which is essential for its intended applications.



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Caption: Workflow for Synthesis and Physical Characterization.

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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